

Application Notes and Protocols for Dissolving SC-58125 in DMSO

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Compound of Interest

Compound Name: SC-58125

Cat. No.: B1680877

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **SC-58125** is a potent and selective inhibitor of cyclooxygenase-2 (COX-2) with an IC50 value of 0.04 μ M.^{[1][2][3]} It is a valuable tool for in vitro and in vivo studies investigating the role of COX-2 in various physiological and pathological processes, including inflammation, pain, and cancer.^[1] Due to its hydrophobic nature, **SC-58125** is insoluble in water but can be effectively dissolved in dimethyl sulfoxide (DMSO) for experimental use.^[4] This document provides detailed protocols for the preparation, storage, and handling of **SC-58125** solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative information for **SC-58125**.

Parameter	Value	Source(s)
Molecular Weight	384.35 g/mol	[3]
Solubility in DMSO	Up to 100 mM77 mg/mL (~200 mM)[4]9 mg/mL (~23.42 mM) [5]250 mg/mL (~650 mM) with sonication[2]	[2][4][5]
IC50 (COX-2)	0.04 μ M	[1][3]
IC50 (COX-1)	>100 μ M	[5]
Storage of Powder	-20°C for up to 3 years	[5]
Storage of DMSO Stock	-20°C for 1 month-80°C for 6 months to 1 year	[1][5][6]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration SC-58125 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **SC-58125** in DMSO.

Materials:

- **SC-58125** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO), freshly opened to avoid moisture absorption which can reduce solubility[4]
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[2][5]
- Calibrated micropipettes and sterile, filtered pipette tips

Procedure:

- Pre-dissolution Preparation:
 - Bring the vial of **SC-58125** powder and the DMSO to room temperature.
 - Calculate the required amount of **SC-58125** and DMSO to achieve the desired stock concentration. For example, to prepare 1 mL of a 100 mM stock solution:
 - Mass of **SC-58125** = $0.1 \text{ mol/L} \times 0.001 \text{ L} \times 384.35 \text{ g/mol} = 0.038435 \text{ g} = 38.435 \text{ mg}$.
- Dissolution:
 - Carefully weigh out the calculated amount of **SC-58125** powder and add it to the sterile vial.
 - Add the calculated volume of high-purity DMSO to the vial.
 - Tightly cap the vial and vortex thoroughly for 2-3 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [\[5\]](#) Visually inspect the solution to ensure there are no visible particles.
- Quality Control:
 - The final solution should be clear and free of any precipitate.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. [\[1\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). [\[1\]](#)[\[6\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the DMSO stock solution for use in cell-based assays.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.[\[6\]](#)[\[7\]](#) It is recommended to perform a DMSO toxicity control experiment for your specific cell line.
- To avoid precipitation of the compound upon dilution in aqueous media, a stepwise dilution may be necessary.[\[6\]](#)

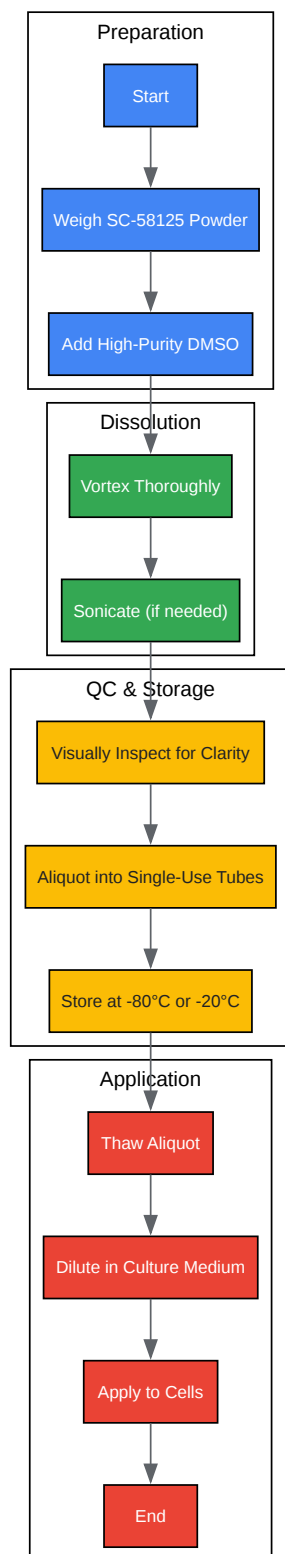
Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the **SC-58125** stock solution at room temperature.
- Serial Dilution (if necessary):
 - If a very low final concentration is required, it is best to perform serial dilutions in DMSO first before diluting in the aqueous culture medium.[\[8\]](#)
- Dilution into Culture Medium:
 - Directly add the required volume of the **SC-58125** DMSO stock solution to the pre-warmed cell culture medium.
 - Immediately mix the solution gently by pipetting or swirling the culture plate to ensure rapid and uniform distribution of the compound. This minimizes the risk of precipitation.[\[8\]](#)
 - For example, to prepare a 10 µM working solution in 10 mL of media from a 100 mM stock:
 - $(100,000\ \mu\text{M}) * V_1 = (10\ \mu\text{M}) * (10,000\ \mu\text{L})$
 - $V_1 = 1\ \mu\text{L}$ of the 100 mM stock solution.
 - The final DMSO concentration would be $1\ \mu\text{L} / 10,000\ \mu\text{L} = 0.01\%$.

- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the **SC-58125** treated samples.

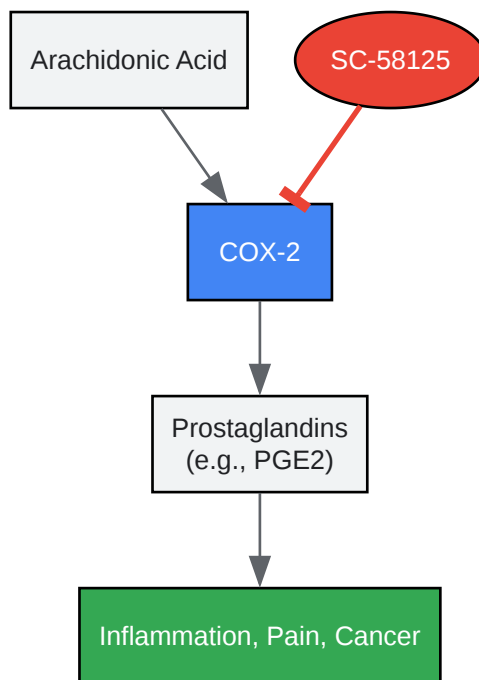
Visualizations

Workflow for Preparing SC-58125 Solution

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Caption: Workflow for the preparation and application of **SC-58125** in DMSO.

SC-58125 Mechanism of Action



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